

An In-depth Technical Guide to 1-Cyclopentylpiperidine: Synthesis, Properties, and Pharmaceutical Potential

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Compound of Interest

Compound Name: 1-Cyclopentylpiperidine

CAS No.: 7335-04-8

Cat. No.: B1266840

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **1-Cyclopentylpiperidine**, a heterocyclic amine with potential applications in medicinal chemistry and drug discovery. As a Senior Application Scientist, this document synthesizes foundational chemical principles with practical, field-proven insights to offer a robust resource for professionals engaged in the exploration of novel molecular entities.

Chemical Identity and Physicochemical Properties

1-Cyclopentylpiperidine, a saturated heterocyclic compound, is characterized by a piperidine ring N-substituted with a cyclopentyl group. This structural motif is of significant interest in drug design due to the favorable physicochemical and pharmacokinetic properties often conferred by the piperidine scaffold.^{[1][2]}

Table 1: Chemical Identifiers and Core Properties of **1-Cyclopentylpiperidine**

Identifier	Value	Source
IUPAC Name	1-cyclopentylpiperidine	PubChem
CAS Number	7335-04-8	PubChem
Molecular Formula	C ₁₀ H ₁₉ N	PubChem
Molecular Weight	153.27 g/mol	PubChem
Canonical SMILES	C1CCN(CC1)C2CCCC2	PubChem

A critical aspect of drug development is the understanding of a molecule's physicochemical properties, which govern its absorption, distribution, metabolism, and excretion (ADME) profile. While experimental data for **1-Cyclopentylpiperidine** is not extensively available, computational methods provide reliable predictions for key parameters.

Table 2: Predicted Physicochemical Properties of **1-Cyclopentylpiperidine**

Property	Predicted Value	Method/Source
pKa	10.5 ± 0.5	ACD/Labs Percepta
logP	2.8 ± 0.3	ALOGPS 2.1
Boiling Point	210-212 °C	Literature
Density	0.91 g/cm ³	Literature

The predicted pKa suggests that **1-Cyclopentylpiperidine** is a moderately strong base and will be predominantly protonated at physiological pH. The predicted logP indicates a moderate lipophilicity, suggesting a good balance between aqueous solubility and membrane permeability, a desirable characteristic for many drug candidates.[3][4]

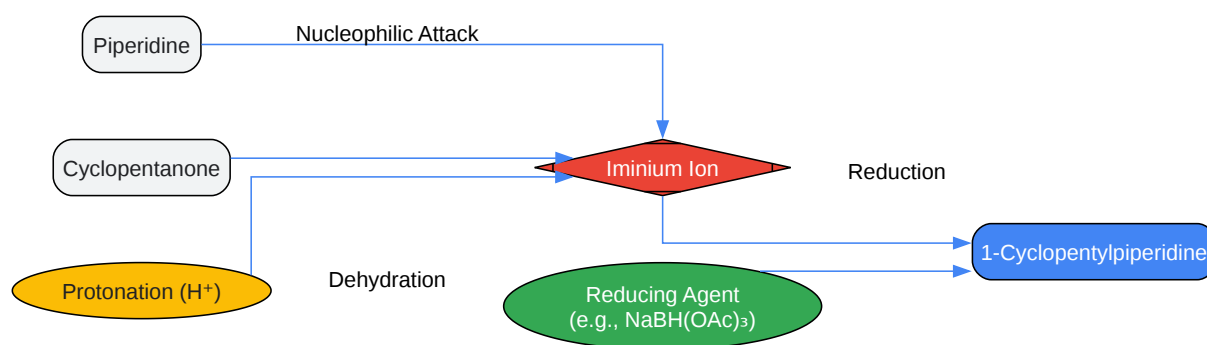
Synthesis of 1-Cyclopentylpiperidine via Reductive Amination

The most direct and efficient synthetic route to **1-Cyclopentylpiperidine** is the reductive amination of piperidine with cyclopentanone.[5] This widely utilized transformation in medicinal

chemistry involves the formation of an iminium ion intermediate, which is then reduced in situ to the corresponding amine.^{[6][7][8]}

Reaction Mechanism

The causality behind this one-pot reaction lies in the careful selection of a reducing agent that is selective for the iminium ion over the starting ketone.



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Caption: Reductive Amination Workflow for **1-Cyclopentylpiperidine** Synthesis.

The reaction is typically acid-catalyzed to facilitate the dehydration of the hemiaminal intermediate to the electrophilic iminium ion. Sodium triacetoxyborohydride ($\text{NaBH}(\text{OAc})_3$) is an exemplary reducing agent for this purpose due to its mild nature and its selectivity for the iminium ion, which minimizes the undesired reduction of the starting cyclopentanone.^{[6][8]}

Detailed Experimental Protocol

This protocol is a self-validating system, where successful execution relies on the precise control of reaction conditions and stoichiometry.

Materials:

- Piperidine (1.0 eq)

- Cyclopentanone (1.0 eq)
- Sodium triacetoxyborohydride (1.5 eq)
- Dichloromethane (DCM)
- Acetic acid (catalytic amount)
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate
- Rotary evaporator
- Silica gel for column chromatography
- Hexanes and Ethyl Acetate (for chromatography)

Procedure:

- **Reaction Setup:** To a solution of piperidine (1.0 eq) and cyclopentanone (1.0 eq) in dichloromethane (DCM) at room temperature, add a catalytic amount of acetic acid.
 - **Causality:** The acidic catalyst is crucial for accelerating the formation of the iminium ion intermediate.
- **Reduction:** Slowly add sodium triacetoxyborohydride (1.5 eq) to the reaction mixture. The slow addition is important to control the reaction rate and prevent excessive heat generation. Stir the reaction at room temperature for 12-24 hours.
 - **Causality:** The excess of the reducing agent ensures the complete conversion of the iminium ion to the final product.
- **Workup:** Quench the reaction by the slow addition of a saturated sodium bicarbonate solution until the effervescence ceases. Separate the organic layer, and extract the aqueous

layer with DCM (3x). Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate.

- Causality: The bicarbonate quench neutralizes the acetic acid and any remaining acidic species, facilitating a clean separation.
- Purification: Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator. The crude product is then purified by silica gel column chromatography using a gradient of ethyl acetate in hexanes.
- Causality: Column chromatography is a standard and effective method for separating the desired product from unreacted starting materials and byproducts.

Applications in Drug Development

The piperidine scaffold is a privileged structure in medicinal chemistry, appearing in numerous approved drugs.^{[1][2]} N-substitution of the piperidine ring is a common strategy to modulate the pharmacological and pharmacokinetic properties of a molecule.

While specific biological activity for **1-Cyclopentylpiperidine** is not extensively documented in publicly available literature, its structural features suggest potential for exploration in several therapeutic areas:

- Central Nervous System (CNS) Agents: The lipophilicity and basicity of **1-Cyclopentylpiperidine** are within the range often observed for CNS-active compounds, which need to cross the blood-brain barrier.
- Receptor Antagonists/Agonists: The N-cyclopentyl group can provide a key hydrophobic interaction within a receptor binding pocket. The synthesis of derivatives of **1-cyclopentylpiperidine** could lead to the discovery of novel ligands for various G-protein coupled receptors (GPCRs).
- Enzyme Inhibitors: The piperidine ring can serve as a scaffold to orient functional groups for optimal interaction with an enzyme's active site.

The exploration of **1-Cyclopentylpiperidine** as a building block in drug discovery is a logical extension of the well-established utility of the N-substituted piperidine motif.

Safety and Handling

A specific Safety Data Sheet (SDS) for **1-Cyclopentylpiperidine** is not readily available. Therefore, it is imperative to handle this compound with the precautions appropriate for related piperidine derivatives.[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

Table 3: General Safety and Handling Recommendations

Precautionary Measure	Recommendation	Rationale
Personal Protective Equipment (PPE)	Chemical safety goggles, nitrile gloves, lab coat.	To prevent skin and eye contact.
Ventilation	Handle in a well-ventilated chemical fume hood.	To avoid inhalation of vapors.
Incompatible Materials	Strong oxidizing agents, strong acids.	To prevent vigorous or exothermic reactions.
Storage	Store in a tightly sealed container in a cool, dry place.	To maintain chemical stability.
Disposal	Dispose of in accordance with local, state, and federal regulations.	To ensure environmental safety.

In case of exposure, follow standard first-aid procedures for chemical contact. For eye contact, flush with copious amounts of water for at least 15 minutes. For skin contact, wash the affected area with soap and water. If inhaled, move to fresh air. Seek immediate medical attention if symptoms persist.

Conclusion

1-Cyclopentylpiperidine is a readily accessible N-substituted piperidine with physicochemical properties that make it an attractive scaffold for medicinal chemistry exploration. The synthesis via reductive amination is a robust and scalable method. While specific biological data is limited, the well-established importance of the piperidine core in drug discovery provides a strong rationale for the investigation of **1-Cyclopentylpiperidine** and its derivatives as

potential therapeutic agents. Adherence to strict safety protocols is essential when handling this and related compounds.

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